

An In-depth Technical Guide to BI-3802: A Novel BCL6 Degradator

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Compound of Interest

Compound Name: BI-3802

Cat. No.: B606081

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This guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental characterization of **BI-3802**, a potent and selective degrader of the B-cell lymphoma 6 (BCL6) protein.

Core Compound Information

BI-3802 is a small molecule that induces the degradation of the BCL6 protein, a key transcriptional repressor implicated in the pathogenesis of diffuse large B-cell lymphoma (DLBCL).[1] Its unique mechanism of action sets it apart from traditional inhibitors and other protein degradation technologies like PROTACs.[2]

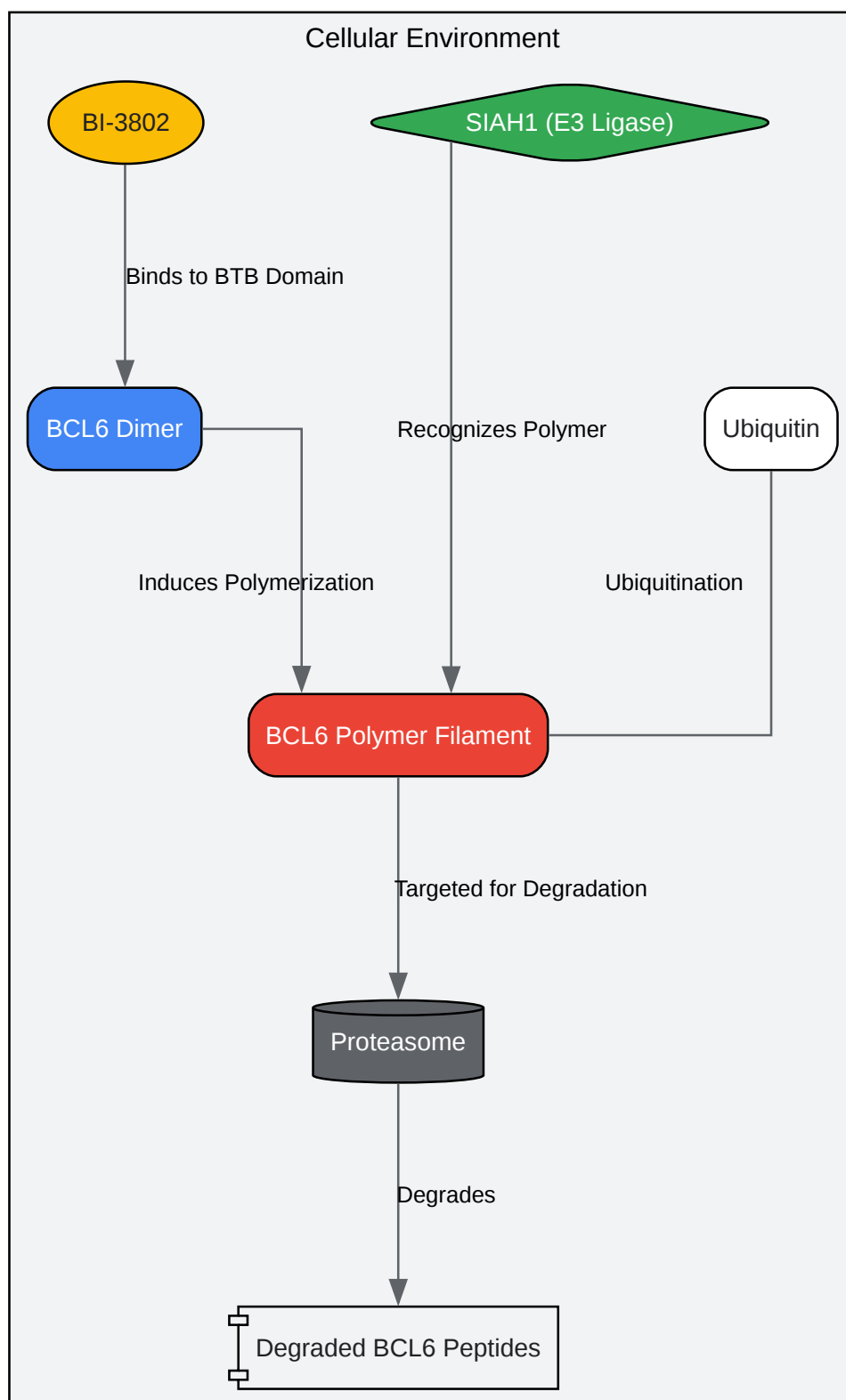
Chemical Structure and Properties

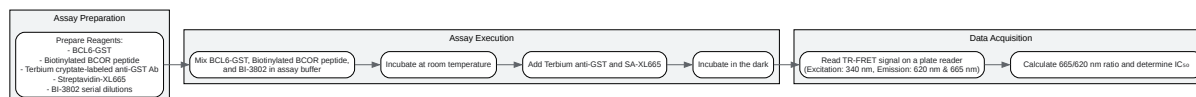
The chemical identity and key properties of **BI-3802** are summarized below.

Property	Value	Reference
IUPAC Name	rel-2-[[6-[[5-chloro-2-[(3R,5S)-3,5-dimethyl-1-piperidinyl]-4-pyrimidinyl]amino]-1,2-dihydro-1-methyl-2-oxo-3-quinolinyl]oxy]-N-methylacetamide	[3]
CAS Number	2166387-65-9	[3][4]
Molecular Formula	C ₂₄ H ₂₉ ClN ₆ O ₃	[3]
Molecular Weight	484.98 g/mol	[5][6]
SMILES	<chem>CNC(=O)COC1=CC2=C(C=C C(=C2)NC3=NC(=NC=C3Cl)N4CC(C)CC(C)C4)N(C)C1=O</chem>	[6]
Solubility	Soluble in DMSO	[5][6]

Mechanism of Action: Induced Polymerization and Degradation

BI-3802 functions as a "molecular glue," inducing the polymerization of BCL6.[1] This process is initiated by the binding of **BI-3802** to the BTB domain of BCL6.[1][6] The binding of **BI-3802** creates a novel protein-protein interface, leading to the formation of BCL6 filaments.[1] These filaments are then recognized by the E3 ubiquitin ligase SIAH1, which ubiquitinates BCL6, marking it for degradation by the proteasome.[1] This induced-polymerization and subsequent degradation mechanism is distinct from the action of conventional BCL6 inhibitors.





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References

- 1. researchgate.net [researchgate.net]
- 2. shipplab.dana-farber.org [shipplab.dana-farber.org]
- 3. selleckchem.com [selleckchem.com]
- 4. Small molecule-induced polymerization triggers degradation of BCL6 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. eubopen.org [eubopen.org]
- 6. medchemexpress.com [medchemexpress.com]
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